

# STAT3-IN-8 chemical structure and properties

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## Compound of Interest

Compound Name: STAT3-IN-8

Cat. No.: B1681125

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## STAT3-IN-8: An In-Depth Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Signal Transducer and Activator of Transcription 3 (STAT3) is a critical signaling protein involved in a myriad of cellular processes, including proliferation, differentiation, survival, and angiogenesis. Its persistent activation is a hallmark of numerous human cancers, making it a compelling target for therapeutic intervention. **STAT3-IN-8** is a potent inhibitor of STAT3, showing potential as a valuable tool for cancer research and drug development. This technical guide provides a comprehensive overview of the chemical properties, biological activity, and experimental considerations for **STAT3-IN-8**.

### Chemical Structure and Properties

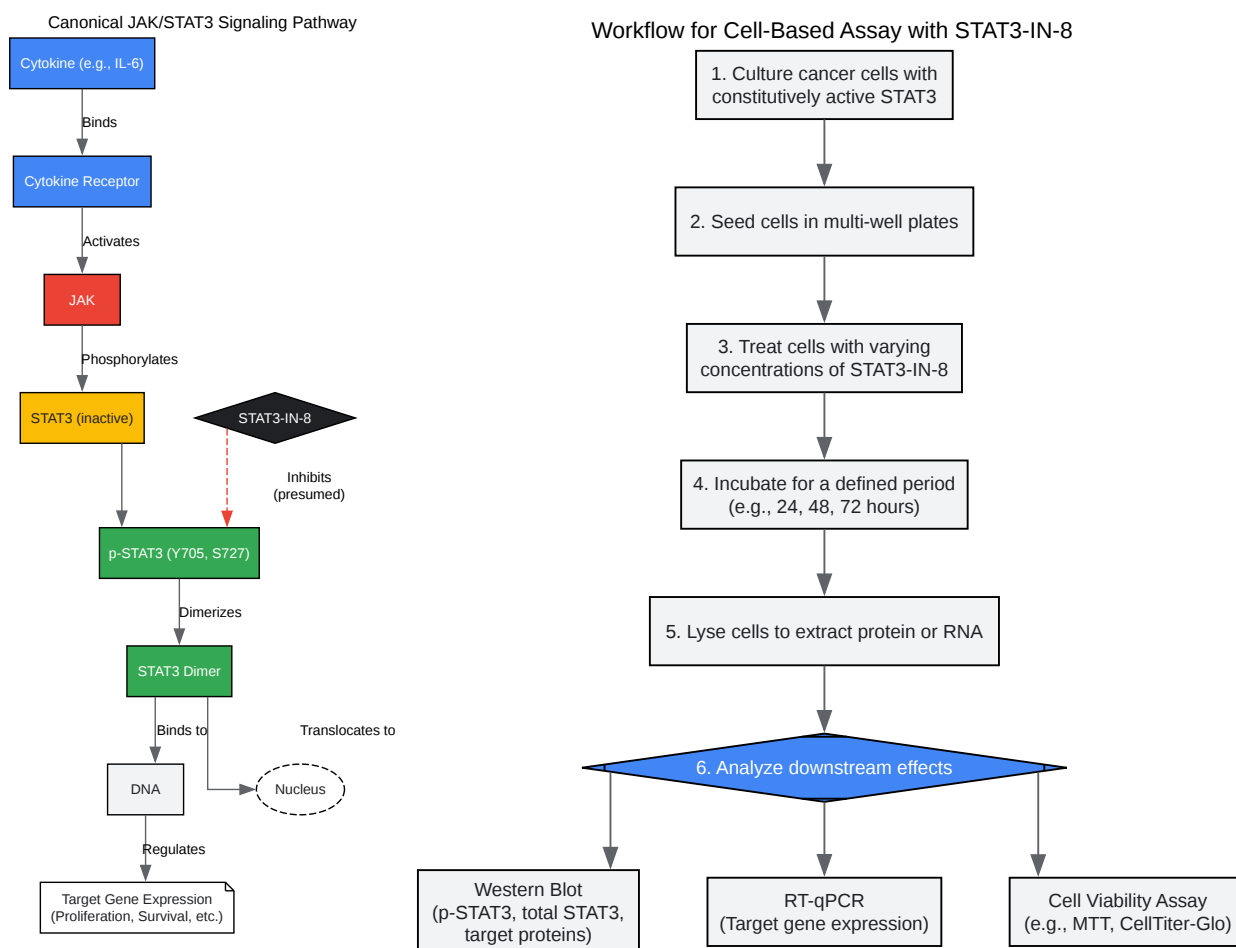
**STAT3-IN-8** is a small molecule inhibitor with the chemical formula C<sub>30</sub>H<sub>26</sub>F<sub>5</sub>N<sub>5</sub>O<sub>4</sub>S. A summary of its key chemical and physical properties is provided in the table below.

Property	Value	Reference
IUPAC Name	Not available in public sources	
CAS Number	2237957-26-3	[1]
Molecular Formula	C30H26F5N5O4S	[1]
Molecular Weight	647.62 g/mol	[1]
SMILES	<chem>O=C1NC=NC2=C1C=CC(N(C([C@H]3CCCN3S(=O)(=O)CC5=CC=C(N=C5)C6CCCC6)=C2</chem>	[1]
Appearance	Solid powder	
Solubility	Soluble in DMSO	[1]
Storage	Store at -20°C for long-term storage.	[1]

## Biological Activity and Mechanism of Action

While detailed mechanistic studies on **STAT3-IN-8** are not extensively published, it is categorized as a potent STAT3 inhibitor. The primary mechanism of STAT3 activation involves its phosphorylation by Janus kinases (JAKs) at the Y705 and S727 residues, leading to its dimerization, nuclear translocation, and subsequent binding to DNA to regulate gene transcription. It is hypothesized that **STAT3-IN-8** interferes with one or more of these critical steps.

The diagram below illustrates the canonical JAK/STAT3 signaling pathway, which is the likely target of **STAT3-IN-8**.



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## References

- 1. medchemexpress.com [medchemexpress.com]
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